

# An In-depth Technical Guide to 1-Cyclohexyl-2-methylbenzene

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-Cyclohexyl-2-methylbenzene

CAS No.: 4501-35-3

Cat. No.: B1580433

[Get Quote](#)

## Introduction

In the landscape of medicinal chemistry and materials science, the structural motif of a substituted aromatic ring appended to a cycloalkane scaffold offers a unique combination of rigidity and conformational flexibility. This guide provides a detailed technical overview of **1-cyclohexyl-2-methylbenzene**, a member of the cyclohexyl-substituted aromatic hydrocarbon class. While this specific isomer serves as a model compound, the principles of its synthesis, reactivity, and physicochemical properties are broadly applicable to a range of analogues used in drug discovery and as high-boiling point solvents. For researchers, scientists, and drug development professionals, understanding the nuances of such structures is pivotal for the rational design of novel molecules with tailored properties. The cyclohexyl group can serve as a bioisostere for tert-butyl or phenyl groups, offering a three-dimensional structure that can provide more extensive contact points with target proteins.<sup>[1]</sup> This guide will delve into the nomenclature, chemical properties, synthesis, spectral characterization, and potential applications of **1-cyclohexyl-2-methylbenzene**, grounded in established chemical principles and supported by authoritative references.

## Part 1: Nomenclature and Physicochemical Properties

The unambiguous identification of a chemical entity is fundamental. This section outlines the IUPAC nomenclature, synonyms, and key physicochemical properties of the title compound.

### IUPAC Name and Synonyms

The structure consists of a benzene ring substituted with a cyclohexyl group at position 1 and a methyl group at position 2.

- IUPAC Name: **1-cyclohexyl-2-methylbenzene**[\[2\]](#)[\[3\]](#)

The compound is also known by several synonyms, which are frequently encountered in chemical literature and commercial catalogs:

- 2-Cyclohexyltoluene[\[2\]](#)[\[3\]](#)
- 2-Methyl-1-cyclohexylbenzene[\[2\]](#)[\[3\]](#)
- (2-Methylphenyl)cyclohexane[\[2\]](#)[\[3\]](#)
- o-Cyclohexyltoluene

### Chemical and Physical Properties

A summary of the key computed and experimental properties for **1-cyclohexyl-2-methylbenzene** is provided in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>18</sub>	PubChem[2][3]
Molecular Weight	174.28 g/mol	PubChem[2][3]
CAS Number	4501-35-3	PubChem[2][3]
Appearance	Colorless oil	Supporting Information[2]
XLogP3	4.8	PubChem[2][3]
Hydrogen Bond Donor Count	0	PubChem[2][3]
Hydrogen Bond Acceptor Count	0	PubChem[2][3]
Rotatable Bond Count	1	PubChem[2][3]

## Part 2: Synthesis and Reactivity

The primary route for synthesizing **1-cyclohexyl-2-methylbenzene** is the Friedel-Crafts alkylation of toluene. This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis for forming carbon-carbon bonds with aromatic rings.

### Friedel-Crafts Alkylation: Mechanism and Causality

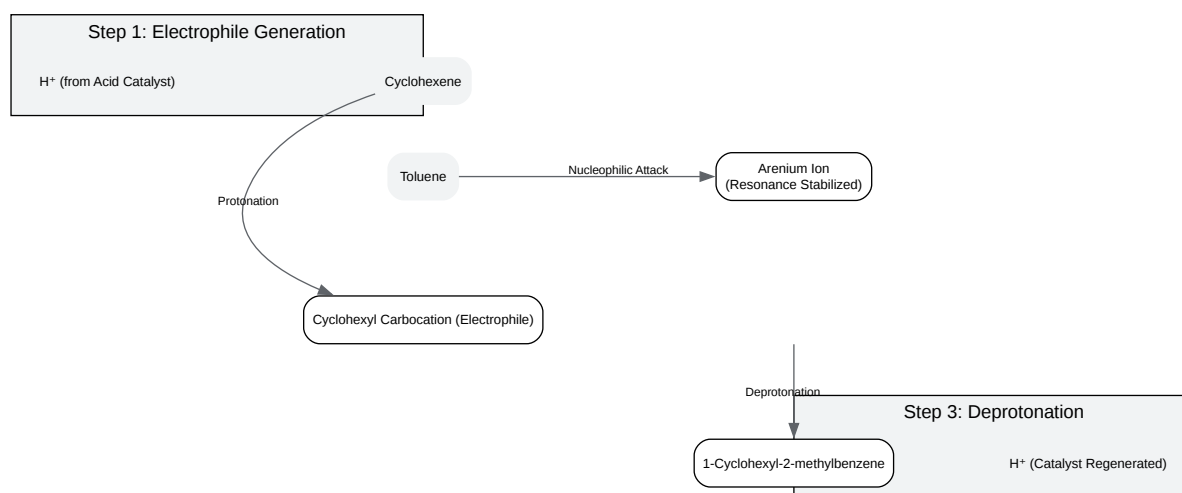
The Friedel-Crafts alkylation involves the reaction of an alkylating agent (e.g., a cyclohexyl halide or cyclohexene) with an aromatic compound (toluene) in the presence of a Lewis acid catalyst, such as AlCl<sub>3</sub> or a strong Brønsted acid like H<sub>2</sub>SO<sub>4</sub>.<sup>[4][5]</sup>

The mechanism proceeds through several key steps:

- **Generation of the Electrophile:** The Lewis acid catalyst interacts with the alkylating agent to form a highly electrophilic carbocation or a polarized complex. When using cyclohexene, protonation by a strong acid generates the cyclohexyl carbocation.<sup>[4][6]</sup>
- **Electrophilic Attack:** The electron-rich π-system of the toluene ring acts as a nucleophile, attacking the cyclohexyl carbocation. This step forms a resonance-stabilized carbocation intermediate known as an arenium ion or sigma complex.<sup>[5][6]</sup>

- Deprotonation: A weak base (e.g.,  $\text{AlCl}_4^-$ ) removes a proton from the carbon atom bearing the cyclohexyl group, restoring the aromaticity of the ring and regenerating the catalyst.[5][6]

The choice of toluene as the substrate introduces regioselectivity. The methyl group is an ortho-, para-director due to its electron-donating nature. Therefore, the cyclohexyl group will primarily add to the positions ortho (2- and 6-) and para (4-) to the methyl group. The steric bulk of the incoming cyclohexyl group often favors substitution at the less hindered para-position. However, reaction conditions such as temperature can influence the isomer distribution.[7]



[Click to download full resolution via product page](#)

Caption: Mechanism of Friedel-Crafts Alkylation of Toluene.

## Experimental Protocol: Synthesis via Friedel-Crafts Alkylation

This protocol is adapted from established procedures for the acid-catalyzed alkylation of aromatic compounds with alkenes.[8] Caution: This procedure involves strong acids and flammable organic solvents. It must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

### Materials:

- Toluene (excess, acts as solvent and reactant)
- Cyclohexene
- Concentrated Sulfuric Acid (98%) or Aluminum Chloride (anhydrous)
- Sodium Bicarbonate solution (5%, aqueous)
- Brine (saturated NaCl solution, aqueous)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask, dropping funnel, reflux condenser, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.

### Step-by-Step Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, add a significant excess of toluene (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** Cool the flask in an ice bath to 0-5 °C. Slowly add the catalyst (e.g., 0.2 equivalents of concentrated  $\text{H}_2\text{SO}_4$ ) to the stirred toluene.
- **Reactant Addition:** Add cyclohexene (1.0 molar equivalent) to the dropping funnel. Add the cyclohexene dropwise to the reaction mixture over 30-60 minutes, ensuring the internal

temperature does not exceed 10 °C. The exothermicity of the reaction must be carefully controlled to minimize side reactions.

- **Reaction Progression:** After the addition is complete, allow the mixture to stir at 0-10 °C for an additional 1-2 hours. The progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** Slowly pour the cold reaction mixture over crushed ice to quench the reaction.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product, a mixture of ortho-, meta-, and para-isomers, can be purified by fractional distillation under reduced pressure to isolate the **1-cyclohexyl-2-methylbenzene** isomer.

## Part 3: Spectral Characterization

Unambiguous characterization of the synthesized product is critical. NMR and mass spectrometry are primary techniques for structure elucidation.

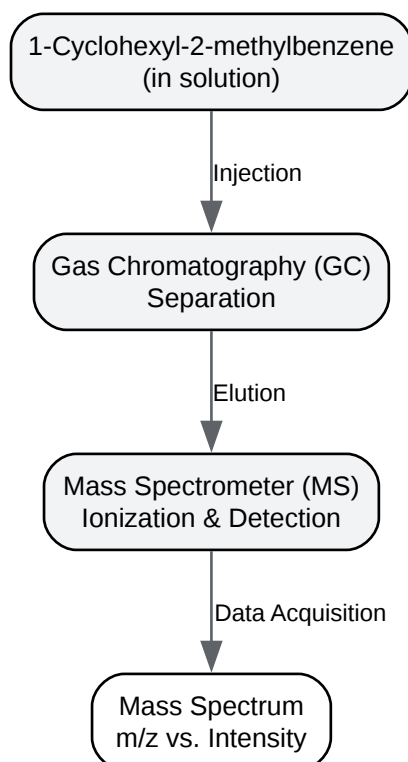
### Nuclear Magnetic Resonance (NMR) Spectroscopy

The following NMR data have been reported for **1-cyclohexyl-2-methylbenzene**.<sup>[2][9]</sup>

Nucleus	Chemical Shift ( $\delta$ ) in ppm (Solvent: $\text{CDCl}_3$ )
$^1\text{H}$ NMR	7.26-7.05 (m, 4H, Ar-H), 2.73-2.67 (m, 1H, Ar-CH-), 2.33 (s, 3H, Ar- $\text{CH}_3$ ), 1.86-1.76 (m, 5H, Cyclohexyl-H), 1.47-1.36 (m, 4H, Cyclohexyl-H), 1.32-1.24 (m, 1H, Cyclohexyl-H)
$^{13}\text{C}$ NMR	146.4, 135.2, 131.7, 126.1, 125.5, 125.4 (Aromatic C), 40.1 (Ar-CH-), 33.7 (Cyclohexyl $\text{CH}_2$ ), 27.2 (Cyclohexyl $\text{CH}_2$ ), 26.4 (Cyclohexyl $\text{CH}_2$ ), 19.4 (Ar- $\text{CH}_3$ )

## Mass Spectrometry (MS)

Mass spectrometry data provides information about the molecular weight and fragmentation pattern. For **1-cyclohexyl-2-methylbenzene** (Molecular Weight: 174.28), the electron ionization (EI) mass spectrum would be expected to show a molecular ion peak ( $\text{M}^+$ ) at  $m/z = 174$ .<sup>[3]</sup>



[Click to download full resolution via product page](#)

Caption: GC-MS Characterization Workflow.

## Part 4: Applications in Research and Drug Development

While specific large-scale industrial applications for **1-cyclohexyl-2-methylbenzene** are not widely documented, its structural class—cyclohexyl-substituted aromatics—is of significant interest in several fields.

### Role in Medicinal Chemistry

In drug discovery, replacing a planar phenyl ring with a non-planar cyclohexyl ring is a common strategy to increase the fraction of  $sp^3$ -hybridized carbons ( $F_{sp^3}$ ) in a molecule.<sup>[10]</sup> An increased  $F_{sp^3}$  character is often associated with improved clinical success rates, potentially due to better solubility, metabolic stability, and reduced off-target toxicity.<sup>[10]</sup> The cyclohexyl group acts as a "non-aromatic bioisostere" of the phenyl ring, maintaining a similar steric profile while altering electronic and conformational properties.<sup>[1]</sup> This modification can disrupt undesirable planar stacking interactions while introducing new hydrophobic interactions in three dimensions, which can enhance binding affinity and selectivity for a biological target.<sup>[10][11]</sup>

### High-Boiling Point Solvent

Aromatic hydrocarbons with alkyl substituents, like **1-cyclohexyl-2-methylbenzene**, typically have high boiling points and good thermal stability. These properties make them suitable for use as specialized high-boiling point solvents or heat transfer fluids in chemical processes that require elevated temperatures.<sup>[12]</sup>

## Part 5: Safety and Handling

No specific toxicology data is available for **1-cyclohexyl-2-methylbenzene**. However, based on similar aromatic hydrocarbons like toluene and cyclohexylbenzene, appropriate safety precautions should be taken.<sup>[13][14][15]</sup>

- Handling: Use in a well-ventilated area or fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate PPE, including safety goggles, gloves, and a lab coat.<sup>[13]</sup> Ground

and bond containers when transferring to prevent static discharge.[15]

- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep the container tightly closed.[13]
- Hazards: Assumed to be a combustible liquid. May cause skin and eye irritation. Inhalation of vapors may cause respiratory tract irritation and narcotic effects. Aspiration into the lungs may cause chemical pneumonitis.[14]

## Conclusion

**1-Cyclohexyl-2-methylbenzene** serves as an exemplary model for a class of compounds with significant relevance in modern chemical research. Its synthesis via Friedel-Crafts alkylation highlights fundamental principles of electrophilic aromatic substitution. The physicochemical properties imparted by its hybrid aromatic-aliphatic structure underscore its potential utility, particularly in medicinal chemistry where the strategic replacement of aromatic moieties with saturated rings is a key tactic for optimizing drug candidates. This guide provides a foundational, technically-grounded resource for scientists engaged in the synthesis and application of such valuable molecular scaffolds.

## References

- Nickel-Catalyzed C(sp<sup>2</sup>)-C(sp<sup>3</sup>) Coupling via Photoactive Electron Donor-Acceptor Complex - Supporting Information. (n.d.). American Chemical Society. Retrieved from [\[Link\]](#)
- Supporting Information - MCM-41-immobilized 1,10-phenanthroline-copper(I) complex: A highly efficient and recyclable catalyst for the coupling of aryl iodides with aliphatic alcohols. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **1-Cyclohexyl-2-methylbenzene**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Supplementary Information. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Reeves, J. T., et al. (2022).[16]-Ladderanes as isosteres for meta-substituted aromatic rings and rigidified cyclohexanes. *Nature Chemistry*, 14(10), 1183-1189. Retrieved from [\[Link\]](#)

- Corson, B. B., & Ipatieff, V. N. (1939). Cyclohexylbenzene. *Organic Syntheses*, 19, 36. Retrieved from [[Link](#)]
- Boström, J., et al. (2016). Stacking with No Planarity? *ACS Medicinal Chemistry Letters*, 7(5), 518-522. Retrieved from [[Link](#)]
- Weldegirma, S. (n.d.). *Experimental Organic Chemistry Laboratory Manual*. University of South Florida. Retrieved from [[Link](#)]
- Lupin Systems. (2021). Safety Data Sheet. Retrieved from [[Link](#)]
- Mettler Toledo. (n.d.). Friedel-Crafts Alkylation Reaction. Retrieved from [[Link](#)]
- AdiChemistry. (n.d.). Friedel Crafts Alkylation | Mechanism | Applications. Retrieved from [[Link](#)]
- ScienceOpen. (n.d.). Janus All-Cis 2,3,4,5,6-Pentafluorocyclohexyl Building Blocks Applied to Medicinal Chemistry and Bioactives Discovery. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Friedel-Crafts Reactions. Retrieved from [[Link](#)]
- Airgas. (2017). Safety Data Sheet. Retrieved from [[Link](#)]
- National Institute of Standards and Technology. (n.d.). Benzene, cyclohexyl-. NIST WebBook. Retrieved from [[Link](#)]
- Google Patents. (n.d.). DE3790859C2 - Selective alkylation of toluene.
- LookChem. (n.d.). alpha-Cyclohexyltoluene. Retrieved from [[Link](#)]
- PubChem. (n.d.). 1-Cyclohexyl-4-methyl-benzene. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Mor, M., et al. (2005). Cyclohexylcarbamic Acid 3'- or 4'-Substituted Biphenyl-3-yl Esters as Fatty Acid Amide Hydrolase Inhibitors: Synthesis, Quantitative Structure–Activity Relationships, and Molecular Modeling Studies. *Journal of Medicinal Chemistry*, 48(12), 4008-4017. Retrieved from [[Link](#)]

- Google Patents. (n.d.). US4990687A - Preparation of 4-methyl-2-cyclohexylphenol.
- PubChem. (n.d.). Cyclohexylidenemethylbenzene. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US20120059193A1 - Process for producing 2-(cyclohex-1'-enyl)cyclohexanone.
- National Institutes of Health. (n.d.). Synthesis of Cyclohexanones by a Tandem Photocatalyzed Annulation. PMC. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN104513123A - Method for synthesis of cyclohexylbenzene by liquid phase alkylation of benzene and cyclohexene.
- PubChem. (n.d.). 1-Cyclohexyl-2-methyl-prop-2-en-1-one. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- MDPI. (n.d.). Phytochemicals in Drug Discovery—A Confluence of Tradition and Innovation. Retrieved from [[Link](#)]
- Schultz Canada Chemicals Ltd. (n.d.). New High Boiling Point Solvents: Applications of Diisopropylbiphenyl and Diisopropyl-naphthalene. Retrieved from [[Link](#)]
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: toluene. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). List of boiling and freezing information of solvents. Retrieved from [[Link](#)]
- Master Organic Chemistry. (2020). Common Solvents Used in Organic Chemistry: Table of Properties. Retrieved from [[Link](#)]
- B/R Instrument Corporation. (n.d.). Boiling Points of Common Solvents. Retrieved from [[Link](#)]

#### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. img01.pharmablock.com](http://img01.pharmablock.com) [[img01.pharmablock.com](http://img01.pharmablock.com)]
- [2. rsc.org](http://rsc.org) [[rsc.org](http://rsc.org)]
- [3. 1-Cyclohexyl-2-methylbenzene | C13H18 | CID 599938 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- [4. askthenerd.com](http://askthenerd.com) [[askthenerd.com](http://askthenerd.com)]
- [5. mt.com](http://mt.com) [[mt.com](http://mt.com)]
- [6. 1-Cyclohexyl-4-methyl-benzene | 4501-36-4 | Benchchem](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- [7. chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
- [8. Organic Syntheses Procedure](http://orgsyn.org) [[orgsyn.org](http://orgsyn.org)]
- [9. rsc.org](http://rsc.org) [[rsc.org](http://rsc.org)]
- [10. Stacking with No Planarity? - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [11. \[2\]-Ladderanes as isosteres for meta-substituted aromatic rings and rigidified cyclohexanes - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [12. You are being redirected...](http://schultzchem.com) [[schultzchem.com](http://schultzchem.com)]
- [13. go.lupinsys.com](http://go.lupinsys.com) [[go.lupinsys.com](http://go.lupinsys.com)]
- [14. pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- [15. airgas.com](http://airgas.com) [[airgas.com](http://airgas.com)]
- [16. rsc.org](http://rsc.org) [[rsc.org](http://rsc.org)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Cyclohexyl-2-methylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580433/docs#an-in-depth-technical-guide-to-1-cyclohexyl-2-methylbenzene>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)